

methylzinc chloride coupling efficiency comparison

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Compound Focus: Methylzinc chloride

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Methylzinc Chloride in Catalytic Coupling

Methylzinc chloride, when complexed with LiCl, was successfully used in a nickel-catalyzed three-component coupling to form a carbon-carbon bond with high enantioselectivity [1].

Key Experimental Data Point [1]:

Organozinc Reagent	Reaction Context	Product Yield	Enantiomeric Ratio (er)
Methylzinc Chloride • LiCl	Ni-catalyzed radical addition/cross-coupling with <i>tert</i> -butyl iodide and vinylB(pin)	Successful formation of product 4 (exact yield not specified for this specific substrate)	95:5 er

Detailed Experimental Protocol

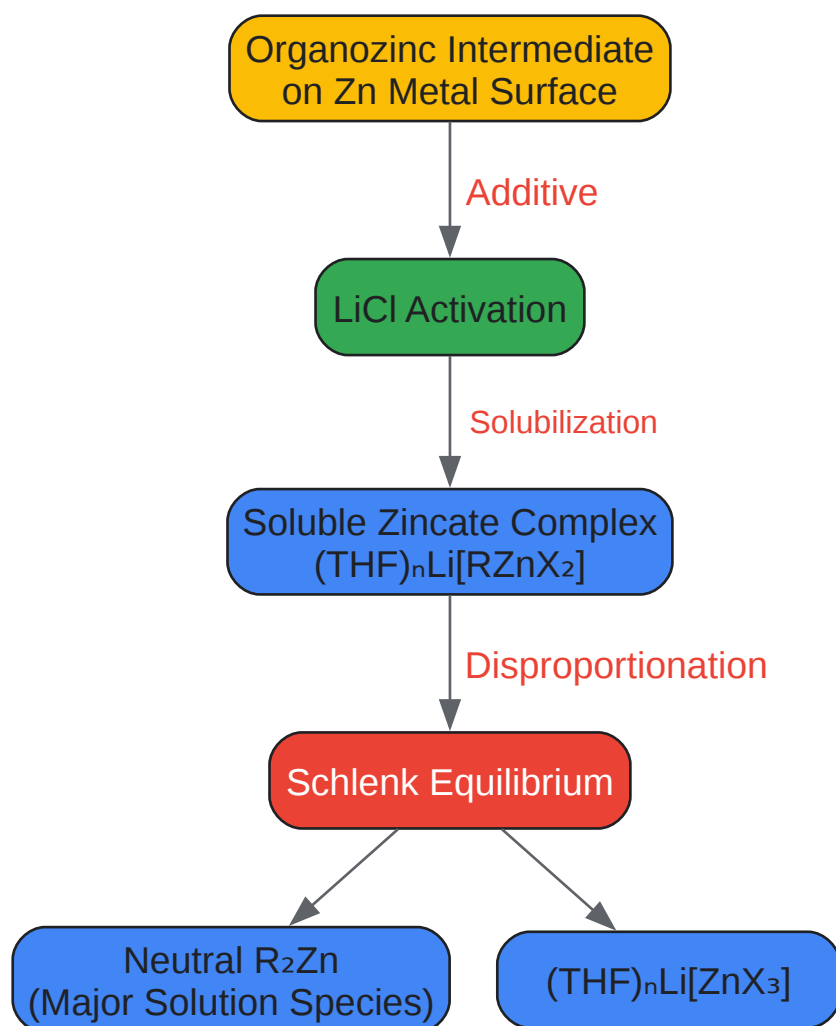
The methodology for the reaction involving **methylzinc chloride** is as follows, based on the cited study [1]:

- Reaction Setup:** The reaction was performed in a mixture of **THF and DMA** (Dimethylacetamide) as the solvent.

- **Catalyst System:** $\text{NiBr}_2 \cdot \text{glyme}$ (10 mol%) and a **chiral diamine ligand (L1)** (13 mol%) were used to form the active catalyst.
- **Reaction Conditions:** The reaction vessel was charged with the catalyst, **vinylB(pin)**, **tert*-butyl iodide**, and the **methylzinc chloride • LiCl** reagent. The reaction was then stirred at **0 °C for 18 hours**.
- **Reagent Preparation:** The **methylzinc chloride** reagent was prepared by the addition of methyllithium (MeLi) to zinc chloride (ZnCl_2), resulting in the formation of " $\text{RZnCl} \cdot \text{LiCl}$ " [1]. The study also found that adding LiCl to reactions of alkylzinc bromide reagents could recapitulate the beneficial effect on enantioselectivity [1].

Mechanism and Role of LiCl

The high efficiency and selectivity of organozinc reagents in such transformations are significantly influenced by additives like LiCl. The following diagram illustrates its mechanistic role based on fluorescence microscopy studies [2]:



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- **Mechanism of LiCl Activation:** The formation of solution organozinc species is a two-step process. First, an organozinc intermediate forms on the zinc metal surface via oxidative addition. Second, **LiCl accelerates the solubilization** of this intermediate by forming a more soluble "ate" complex, $(\text{THF})_n\text{Li}[\text{RZnX}_2]$, which then disproportionates into the dominant solution species, neutral R_2Zn , and $(\text{THF})_n\text{Li}[\text{ZnX}_3]$ [2]. This activation is crucial for efficient coupling.

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References

1. Enantioselective Radical Addition/Cross-Coupling of ... [pmc.ncbi.nlm.nih.gov]

2. Mechanisms of Activating Agents to Form Organozinc ... [pmc.ncbi.nlm.nih.gov]

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